

# Comprehensive Disposal Guide: 4-(2-Amino-2-methylpropyl)phenol Acetate[1]

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## Compound of Interest

Compound Name:	4-(2-Amino-2-methylpropyl)phenol acetic acid
CAS No.:	204592-23-4
Cat. No.:	B3368084

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## Part 1: Executive Summary & Immediate Action

**Stop and Read:** If you are currently managing a spill, immediately proceed to Section 5: Emergency Spill Response.

This guide defines the standard operating procedure (SOP) for the disposal of 4-(2-Amino-2-methylpropyl)phenol acetate (also known as the acetic acid salt of 4-(2-amino-2-methylpropyl)phenol).[1] This compound is a critical intermediate in the synthesis of pharmaceutical agents such as Mirabegron.[1] Due to its phenolic and amine functionalities, it presents specific environmental and contact hazards that require strict adherence to incineration protocols and segregation from oxidizers.[1]

**Core Disposal Directive:** The only acceptable disposal method for this substance is high-temperature incineration at an approved hazardous waste facility.[1] DO NOT discharge into municipal sewer systems, sinks, or general trash.[1]

## Part 2: Chemical Profile & Hazard Assessment

Before handling waste, verify the chemical identity to ensure this protocol applies.

Table 1: Chemical Identification

Parameter	Details
Chemical Name	4-(2-Amino-2-methylpropyl)phenol acetate
Synonyms	4-(2-Amino-2-methylpropyl)phenol acetic acid salt; Mirabegron Intermediate
CAS Number (Salt)	204592-23-4
CAS Number (Free Base)	51706-55-9
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO[1][2] · C <sub>2</sub> H <sub>4</sub> O <sub>2</sub> (Salt)
Molecular Weight	~225.29 g/mol (Salt)
Physical State	White to off-white solid / crystalline powder

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1][3]
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][3]
Aquatic Toxicity	Acute 3	H402: Harmful to aquatic life (Phenolic compounds are generally aquatic toxins).[1]

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*Critical Safety Note: As a phenol derivative, this compound can be absorbed through the skin. Although the acetate salt is generally less corrosive than the free amine, it must be treated with the same level of precaution regarding dermal exposure.[1]*

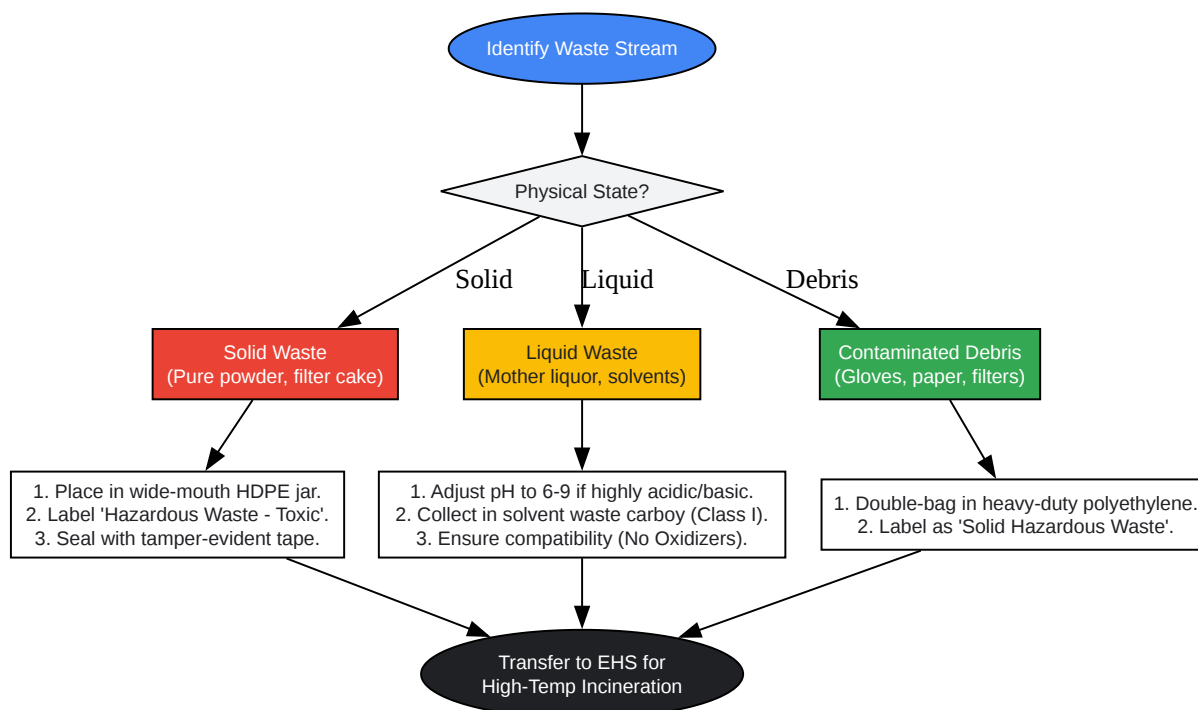
## Part 3: Personal Protective Equipment (PPE)

To prevent exposure during disposal operations, the following PPE configuration is mandatory.

- Respiratory: NIOSH-approved N95 respirator (minimum) or P100 HEPA filter if dust generation is likely.[1]
- Dermal: Nitrile rubber gloves (minimum thickness 0.11 mm).[1] Double-gloving is recommended for liquid waste handling.[1]
- Ocular: Chemical safety goggles. Face shield required if pouring large volumes of liquid mother liquor.[1]
- Body: Lab coat required; Tyvek suit recommended for spill cleanup >100g.[1]

## Part 4: Disposal Procedures (Decision Logic)

The following flowchart dictates the operational workflow for disposing of 4-(2-Amino-2-methylpropyl)phenol acetate based on the waste state.



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Figure 1: Decision logic for waste segregation and processing.

## Detailed Protocols

### A. Solid Waste (Pure Compound)[1]

- Containerization: Transfer the solid material into a rigid, screw-top container (HDPE or Glass).[1] Do not use metal containers if moisture is present, as phenols can be corrosive to certain metals over time.[1]
- Labeling: Affix a hazardous waste label detailing:
  - Full Chemical Name: 4-(2-Amino-2-methylpropyl)phenol acetate[1][4][5]
  - Hazards: Irritant, Toxic

- Date of Accumulation.
- Storage: Store in a secondary containment tray within a cool, dry chemical waste cabinet until pickup.

## B. Liquid Waste (Solutions/Mother Liquor)[1]

- Segregation: Ensure the waste solvent stream contains NO oxidizing agents (e.g., nitric acid, peroxides).[1] Phenols can react violently with strong oxidizers.[1]
- Composition: If the compound is dissolved in organic solvents (methanol, ethyl acetate), bulk it with the "Non-Halogenated Organic Solvents" stream.
- pH Check: If the solution is aqueous, verify pH. If  $\text{pH} < 4$  or  $> 10$ , neutralize to  $\text{pH} 6\text{--}8$  before adding to the general aqueous waste drum to prevent container degradation.[1]

## C. Contaminated Packaging[1]

- Empty Containers: Triple rinse empty reagent bottles with a suitable solvent (e.g., methanol). [1] Add the rinsate to the Liquid Waste stream.[1]
- Defacing: Deface the original label and mark "Empty - Triple Rinsed" before discarding in standard glass recycling (if permitted by local EHS) or trash.[1]
- Heavily Contaminated: If the container cannot be cleaned, treat the entire container as Solid Waste (See Section A).[1]

## Part 5: Emergency Spill Response

In the event of an accidental release, follow this containment logic to minimize environmental impact.



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Figure 2: Emergency spill response workflow.

Spill Cleanup Kit Requirements:

- Inert absorbent material (Vermiculite, Sand, or Universal Spill Pads).[1]
- Plastic scoop and dustpan (spark-proof recommended).[1]
- Heavy-duty waste bags or wide-mouth jars.[1]
- Detergent (Alconox or similar) for final surface cleaning.[1]

## Part 6: Regulatory Compliance (US Focus)

RCRA Classification (USA): While 4-(2-Amino-2-methylpropyl)phenol is not explicitly listed on the EPA "P" or "U" lists, it must be characterized by the generator.[1]

- Characteristic Waste: If the waste is a liquid with  $\text{pH} \leq 2$  or  $\geq 12.5$ , it is D002 (Corrosive).[1]
- Toxicity: Due to the phenol structure, it is prudent to manage it as Toxic waste.[1]
- Best Practice: Classify as "Non-RCRA Regulated Hazardous Waste" if it does not exhibit ignitability, corrosivity, reactivity, or toxicity characteristics, but always dispose of via incineration to ensure destruction.[1]

Transport (DOT):

- Not regulated as a hazardous material for transport in small quantities unless part of a flammable solution.[1]
- Always check the specific SDS for the "Transportation" section as the salt form may vary by supplier.[1]

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 21923250, **4-(2-Amino-2-methylpropyl)phenol acetic acid**. Retrieved from [\[Link\]](#)

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